

quantitative determination tioconazole charge transfer spectrophotometry

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Compound Focus: Tioconazole

CAS No.: 65899-73-2

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Principle of Analysis

The determination of **Tioconazole** (TCZ) via charge-transfer (CT) complex spectrophotometry is based on its reaction with π -acceptors. **Tioconazole**, an imidazole derivative, acts as an **n-electron donor**. It reacts with specific acceptors to form highly colored CT complexes that can be measured spectrophotometrically [1] [2].

The reaction between the drug (donor) and the acceptor occurs in methanol at room temperature, producing a complex with a distinct absorption maximum, allowing for sensitive and selective quantification [2] [3].

Summary of Quantitative Data

The table below summarizes the key parameters for determining **Tioconazole** with different π -acceptors.

π -Acceptor	Absorption Maximum (λ_{max} , nm)	Beer's Law Range ($\mu\text{g/mL}$)	Molar Absorptivity ($\text{L mol}^{-1} \text{cm}^{-1}$)	Stoichiometry (Drug:Acceptor)
Chloroanilic Acid (CA) [2] [3]	530	10 – 250	Not Specified	1:1

π -Acceptor	Absorption Maximum (λ_{max} , nm)	Beer's Law Range ($\mu\text{g/mL}$)	Molar Absorptivity ($\text{L mol}^{-1} \text{cm}^{-1}$)	Stoichiometry (Drug:Acceptor)
2,3-Dichloro-5,6-dicyano-1,4-benzoquinone (DDQ) [1]	460	10 – 100	Not Specified	Not Specified
Picric Acid [1]	520	2 – 140	Not Specified	Not Specified

Detailed Experimental Protocol

This protocol is adapted from published methods for the determination of **Tioconazole** using Chloroanilic Acid (CA) as the acceptor [2] [3].

Materials and Reagents

- **Tioconazole standard** (97%, Aldrich Company)
- **Chloroanilic Acid (CA)** (Aldrich Company)
- **Methanol** (analytical grade)
- **Pharmaceutical formulations** (e.g., Gyno-Trosyd vaginal tablets or cream)
- **Volumetric flasks** (10 mL, 100 mL)
- **Micropipettes**
- **Double-beam UV-Visible spectrophotometer** with 1-cm matched quartz cells

Preparation of Solutions

- **Standard Tioconazole Stock Solution (500 $\mu\text{g/mL}$):** Accurately weigh 50 mg of pure **Tioconazole** into a 100 mL volumetric flask. Dissolve and make up to volume with methanol.
- **Chloroanilic Acceptor Solution (0.2% w/v in methanol):** Weigh 0.20 g of CA and dissolve in methanol in a 100 mL volumetric flask.

Procedure for Calibration Curve

- Pipette aliquots of the standard **Tioconazole** stock solution (covering a final concentration range of 10–250 µg/mL) into a series of 10 mL volumetric flasks.
- Add 1.0 mL of the 0.2% Chloroanilic Acid solution to each flask.
- Allow the flasks to stand at room temperature (20-25°C) for the reaction to complete.
- Dilute the solutions to the mark with methanol and mix well.
- Measure the **absorbance of each solution at 530 nm** against a reagent blank prepared similarly but without **Tioconazole**.

Sample Analysis (Pharmaceutical Formulations)

- **For Tablets:** Weigh and powder twenty tablets. Accurately weigh a portion of the powder equivalent to about 100 mg of **Tioconazole** into a 100 mL volumetric flask. Add about 70 mL of methanol, sonicate for 30 minutes, and dilute to volume. Filter and dilute the filtrate as needed.
- **For Cream:** Accurately weigh a portion of the cream equivalent to about 100 mg of **Tioconazole** and proceed as for tablets.
- Subject the prepared sample solutions to the procedure described above and calculate the **Tioconazole** content from the calibration curve.

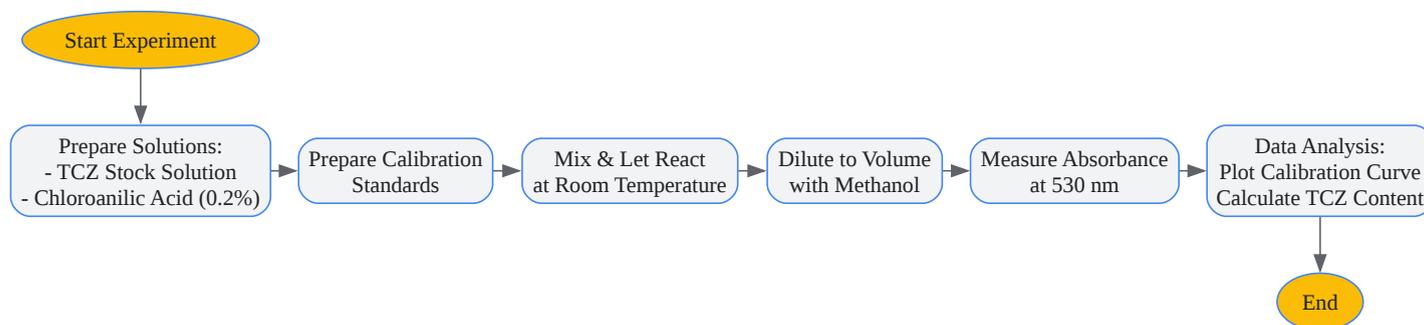
Validation Parameters

The method has been validated as per ICH guidelines, demonstrating satisfactory results for [2] [3]:

- **Linearity:** Obeyed Beer's law over the specified range.
- **Accuracy & Precision:** High recovery percentages and low relative standard deviation (RSD) values.
- **Specificity:** No interference from common tablet or cream excipients.

Workflow Diagram

The following diagram illustrates the complete experimental workflow for the spectrophotometric determination of **Tioconazole**.



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Key Applications and Advantages

- **Quality Control:** Effectively quantifies **Tioconazole** in pure form and pharmaceutical dosage forms (tablets, cream) [2] [4].
- **Simplicity and Cost-Effectiveness:** The method is straightforward and utilizes readily available reagents and equipment, making it suitable for routine analysis [5].
- **Thermodynamic Insights:** The formation constant, molar absorptivity, and thermodynamic parameters (ΔG° , ΔH° , ΔS°) of the CT complex can be calculated using various models (e.g., Benesi-Hildebrand, Scott), providing deeper insight into the reaction [3] [6].

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